

In-Depth Technical Guide to the Physical Properties of Dimethyl Succinate-d4

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Compound of Interest		
Compound Name:	Dimethyl succinate-d4	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Dimethyl succinate-d4** (CAS No. 30994-23-1), a deuterated isotopologue of dimethyl succinate. This document is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields where this compound is utilized, often as an internal standard in metabolic studies or as a tracer in pharmacokinetic research.

Core Physical and Chemical Data

The integration of deuterium into the dimethyl succinate molecule results in a compound with a higher molecular weight than its non-deuterated counterpart, which can be crucial for its application in mass spectrometry-based analyses. Below is a summary of its key physical properties.



Property	Value	Reference
Chemical Formula	C6H6D4O4	[1][2]
Linear Formula	CH ₃ O ₂ CCD ₂ CD ₂ CO ₂ CH ₃	[3][4]
Molecular Weight	150.17 g/mol	[1][3][4][5][6]
CAS Number	30994-23-1	[1][2][3][4]
Appearance	Colorless to light yellow liquid	[2][7]
Melting Point	18-19 °C	[3][7][8]
Boiling Point	200 °C (lit.)	[3][7][8]
Density	1.148 g/mL at 25 °C	[3][7][8]
Refractive Index	n20/D 1.419 (lit.)	[3][8]
Isotopic Purity	98 atom % D	[3][8]
Storage Conditions	Pure form: -20°C (3 years), 4°C (2 years). In solvent: -80°C (6 months), -20°C (1 month)	[2]

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of **Dimethyl succinate-d4**. These protocols are based on standard laboratory practices.

Melting Point Determination (Capillary Method)

The melting point of **Dimethyl succinate-d4**, which is near room temperature, can be accurately determined using the capillary tube method with a calibrated thermometer.

• Sample Preparation: A small amount of finely powdered solid **Dimethyl succinate-d4** is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 mm.[2]



- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[3] This assembly is then placed in a heating bath, such as a Thiele tube containing mineral oil or a modern digital melting point apparatus.[3][5]
- Heating and Observation: The heating bath is heated slowly and uniformly, at a rate of about
 1-2°C per minute, especially near the expected melting point.[3]
- Data Recording: The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it completely liquefies are recorded. This range represents the melting point.[3][9] For a pure compound, this range is typically narrow (0.5-1.0°C).[5]

Boiling Point Determination (Micro Method)

For determining the boiling point of a small quantity of liquid like **Dimethyl succinate-d4**, the micro boiling point method is suitable.

- Sample Preparation: A small volume (a few milliliters) of the liquid is placed in a small test tube or conical vial.[6][10]
- Apparatus Setup: A capillary tube, sealed at one end, is inverted and placed into the liquid.
 The test tube is then attached to a thermometer.[11] The entire assembly is heated in a
 Thiele tube or an appropriate heating block.[11][12]
- Heating and Observation: The sample is heated gently. Initially, a stream of bubbles will
 emerge from the inverted capillary as the air inside expands.[10] Heating is continued until a
 rapid and continuous stream of bubbles is observed, indicating the liquid is boiling.[12]
- Data Recording: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn into the capillary tube.[11][12]

Density Determination

The density of liquid **Dimethyl succinate-d4** can be determined by measuring the mass of a known volume.



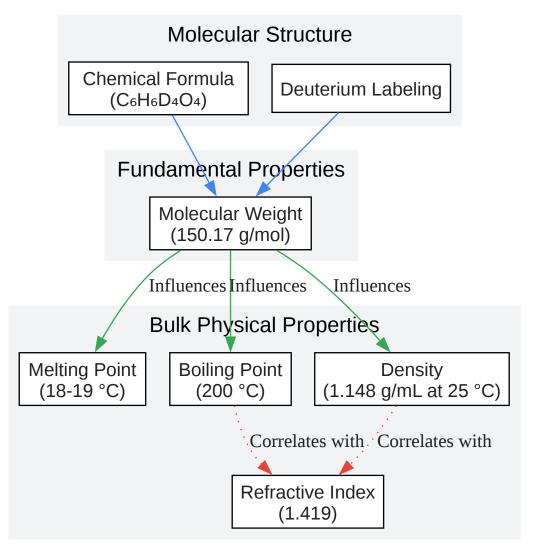
- Volume Measurement: A precise volume of the liquid is measured using a calibrated volumetric flask or a graduated cylinder. For higher accuracy, a pycnometer is recommended.
- Mass Measurement: An empty, dry container (e.g., the graduated cylinder or pycnometer) is first weighed on an analytical balance.[13] The known volume of the liquid is then added, and the container is weighed again. The difference in mass gives the mass of the liquid.[13][14]
- Calculation: The density is calculated by dividing the mass of the liquid by its volume
 (Density = Mass / Volume).[15] The temperature at which the measurement is made should
 always be recorded, as density is temperature-dependent.

Logical Relationships of Physical Properties

The physical properties of a molecule like **Dimethyl succinate-d4** are intrinsically linked to its molecular structure. The following diagram illustrates these relationships.



Logical Relationships of Physical Properties



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Caption: Interrelation of **Dimethyl Succinate-d4**'s Properties.

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